

# Personal protective equipment for handling BAY-805

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BAY-805

Cat. No.: B10856275

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## Essential Safety Protocols for Handling BAY-805

For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for the handling of **BAY-805**, a potent and selective inhibitor of ubiquitin-specific protease USP21.<sup>[1][2][3]</sup> Adherence to these procedures is mandatory to ensure the safety of all researchers and maintain the integrity of experimental work.

## Personal Protective Equipment (PPE) Requirements

All personnel handling **BAY-805** in solid or solution form must use the personal protective equipment outlined below. The selection of appropriate PPE is the first line of defense in minimizing exposure to this hazardous drug.<sup>[4]</sup>

PPE Component	Specification	Rationale
Gloves	Double pair of chemotherapy-rated, powder-free nitrile gloves (ASTM D6978). The outer glove should be worn over the gown cuff, and the inner glove underneath.	Prevents skin contact with the compound. Double gloving provides an additional barrier in case of a breach of the outer glove.[5]
Gown	Disposable, polyethylene-coated polypropylene gown with long sleeves and tight-fitting cuffs.[5][6]	Protects skin and personal clothing from contamination. The coated material offers resistance to chemical permeation.[6]
Eye/Face Protection	Safety goggles with side shields and a full-face shield, or a full-face respirator.	Protects against splashes, aerosols, and airborne particles that could come into contact with the eyes and face. [4]
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator.[4][5]	Required when handling the solid compound or when there is a risk of generating aerosols, to prevent inhalation.[4]
Sleeve Covers	Disposable, polyethylene-coated polypropylene sleeve covers.	Provides additional protection to the arms, an area that may come into contact with hazardous materials.[4]

## Procedural Guidance: Donning and Doffing PPE

The following step-by-step protocols for putting on (donning) and taking off (doffing) PPE must be strictly followed to prevent contamination.

Donning Sequence:

- Hand Hygiene: Wash hands thoroughly with soap and water or use an alcohol-based hand sanitizer.
- Gown: Put on the disposable gown, ensuring it is securely fastened at the back.
- Respiratory Protection: If required, put on the N95 respirator, ensuring a proper fit and seal.
- Eye and Face Protection: Put on safety goggles and a face shield.
- Inner Gloves: Put on the first pair of nitrile gloves, ensuring the cuffs are tucked under the gown sleeves.
- Outer Gloves: Put on the second pair of nitrile gloves, ensuring the cuffs go over the gown sleeves.

Doffing Sequence (to be performed in a designated area):

- Outer Gloves: Remove the outer pair of gloves by peeling them off from the cuff, turning them inside out. Dispose of them in the designated hazardous waste container.
- Gown and Inner Gloves: Remove the gown and the inner pair of gloves together. As you unfasten the gown, peel it away from your body, rolling it into a bundle with the contaminated side inward. As you pull your arms out of the sleeves, the inner gloves should be peeled off at the same time, ending up inside the rolled-up gown. Dispose of the bundle in the designated hazardous waste container.
- Hand Hygiene: Perform hand hygiene immediately.
- Eye and Face Protection: Remove the face shield and goggles. Clean and disinfect reusable eye and face protection according to manufacturer's instructions.
- Respiratory Protection: Remove the respirator without touching the front. Dispose of it in the designated hazardous waste container.
- Hand Hygiene: Perform hand hygiene again.

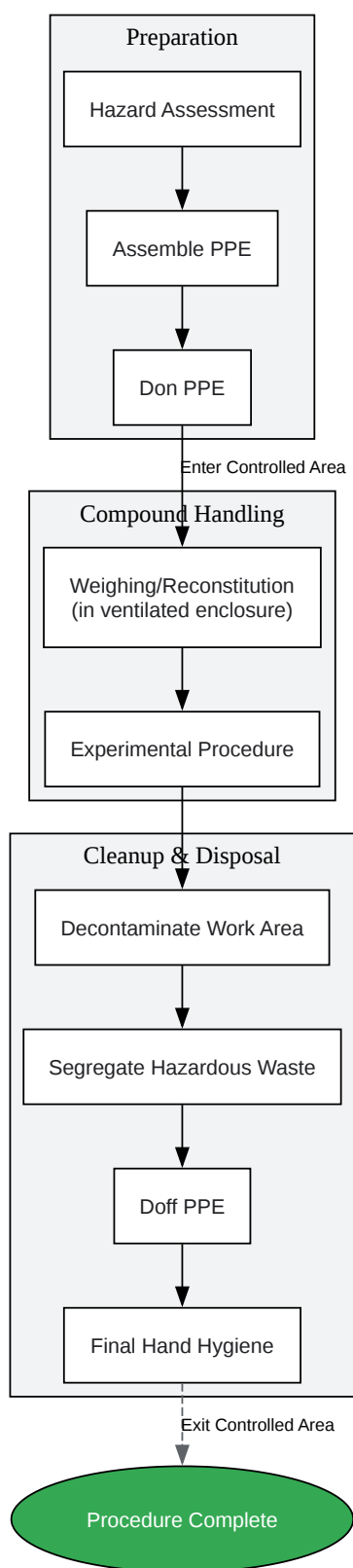
## Disposal Plan

All disposable PPE and any materials that have come into contact with **BAY-805** (e.g., pipette tips, tubes, wipes) are considered hazardous waste.

- **Waste Segregation:** All contaminated solid waste must be placed in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- **Liquid Waste:** All liquid waste containing **BAY-805** must be collected in a designated, sealed hazardous waste container.
- **Disposal:** All hazardous waste must be disposed of through the institution's approved hazardous waste management program.

## Experimental Workflow and Safety Checkpoints

The following diagram illustrates the critical safety checkpoints in the experimental workflow for handling **BAY-805**.



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Caption: Workflow for Safe Handling of **BAY-805**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Discovery and Characterization of BAY-805, a Potent and Selective Inhibitor of Ubiquitin-Specific Protease USP21 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 5. aaha.org [aaha.org]
- 6. dupont.com.sg [dupont.com.sg]
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Address: 3281 E Guasti Rd

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